

# Safe Disposal of 3-Hydroxyphenylboronic Acid Pinacol Ester: A Procedural Guide

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## Compound of Interest

Compound Name: *3-Hydroxyphenylboronic acid  
pinacol ester*

Cat. No.: *B1333623*

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This guide provides essential safety and logistical information for the proper disposal of **3-Hydroxyphenylboronic acid pinacol ester** (CAS No. 214360-76-6), a common reagent in research and drug development. Adherence to these procedures is critical to ensure personnel safety and environmental compliance. This document outlines a step-by-step operational plan for waste handling and disposal.

## Hazard Identification and Safety Precautions

**3-Hydroxyphenylboronic acid pinacol ester** is classified as a hazardous substance. All handling and disposal procedures must be conducted in a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE).

Hazard Classifications:

- Causes skin irritation (H315)[1]
- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)[1]

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Nitrile or neoprene gloves. Double gloving is recommended.
- Body Protection: A fully fastened lab coat.
- Respiratory Protection: A dust mask (type N95 or equivalent) should be used.

## Chemical and Physical Properties

A summary of the key quantitative data for **3-Hydroxyphenylboronic acid pinacol ester** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>17</sub> BO <sub>3</sub>
Molecular Weight	220.07 g/mol
CAS Number	214360-76-6
Appearance	Solid
Melting Point	94-98 °C
Storage Temperature	Store refrigerated in a dry, well-ventilated place. <a href="#">[1]</a>

## Step-by-Step Disposal Procedure

The following protocol provides a detailed methodology for the safe disposal of **3-Hydroxyphenylboronic acid pinacol ester** and associated waste.

### Step 1: Waste Segregation and Collection

- Designated Waste Containers: Use separate, clearly labeled, and sealable containers for solid and liquid waste containing **3-Hydroxyphenylboronic acid pinacol ester**.
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**3-Hydroxyphenylboronic acid pinacol ester**".[\[2\]](#) The label should also indicate that it is a boronic acid derivative.[\[2\]](#)

## Step 2: Managing Different Waste Streams

- **Unused or Expired Product:** Keep the chemical in its original container. If the original container is compromised, transfer the contents to a new, appropriate container and label it accordingly. Do not mix with other chemicals.
- **Solid Waste:** Contaminated solid waste, such as gloves, weighing paper, and pipette tips, should be placed in a designated, sealed plastic bag or container labeled for solid hazardous waste.
- **Liquid Waste:** Solutions containing **3-Hydroxyphenylboronic acid pinacol ester** should be collected in a sealed, non-reactive container (e.g., glass or polyethylene) labeled for liquid hazardous waste. Do not pour this chemical down the drain.[\[1\]](#)
- **Contaminated Labware:** Reusable glassware and equipment should be decontaminated immediately after use.

## Step 3: Decontamination of Labware

- **Initial Rinse:** Rinse contaminated glassware and equipment with a suitable organic solvent (e.g., acetone or ethanol) to remove the bulk of the residual compound. Collect this rinsate as liquid hazardous waste.
- **Secondary Decontamination:** A basic wash can be effective in converting residual boronic acid into a more water-soluble boronate salt.[\[2\]](#) This can be followed by a water rinse.[\[2\]](#) All rinsates from this decontamination process must be collected as liquid hazardous waste.[\[2\]](#)
- **Final Rinse:** After decontamination, a final rinse with water can be performed. This final rinse water should also be collected as hazardous waste.[\[2\]](#)
- **Drying:** Allow the cleaned glassware to air dry completely in a well-ventilated area before reuse.

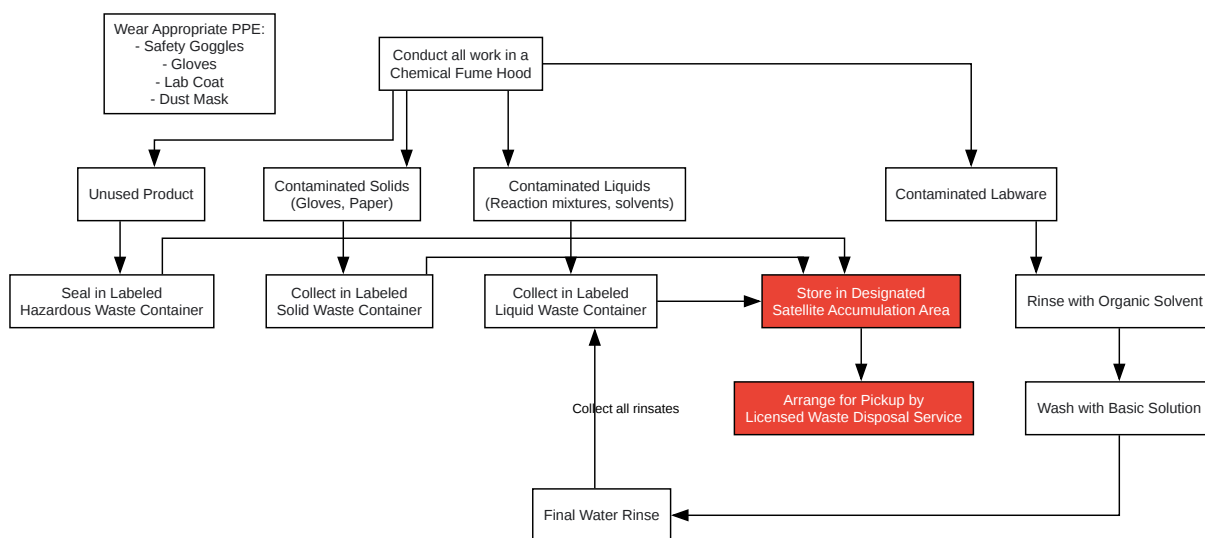
## Step 4: Storage and Disposal

- **Waste Storage:** Store all sealed and labeled waste containers in a designated satellite accumulation area that is secure and away from incompatible materials.

- Professional Disposal: Contact a licensed professional waste disposal service to dispose of the material.<sup>[3]</sup> Follow all local, state, and federal regulations for hazardous waste disposal.<sup>[1]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-Hydroxyphenylboronic acid pinacol ester**.



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Caption: Disposal workflow for **3-Hydroxyphenylboronic acid pinacol ester**.

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## References

- 1. [combi-blocks.com](https://combi-blocks.com) [[combi-blocks.com](https://combi-blocks.com)]
- 2. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 3. [angenechemical.com](https://angenechemical.com) [[angenechemical.com](https://angenechemical.com)]
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